Application Note: Quantification of Chlorendic Imide in Polymers

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Compound of Interest		
Compound Name:	Chlorendic imide	
Cat. No.:	B1615802	Get Quote

Introduction

Chlorendic imide, a derivative of chlorendic acid, is a reactive flame retardant used to enhance the fire resistance of various polymeric materials. Due to regulatory requirements and quality control needs, a robust and reliable analytical method for the quantification of **Chlorendic imide** in polymer matrices is essential. This application note provides detailed protocols for the determination of **Chlorendic imide** in polymers using Gas Chromatography-Mass Spectrometry (GC-MS). The methodologies described are intended for researchers, scientists, and quality control professionals in the polymer and analytical chemistry fields.

Principle

This method involves the extraction of **Chlorendic imide** from the polymer matrix using a suitable organic solvent, followed by quantification using Gas Chromatography (GC) coupled with a Mass Spectrometry (MS) detector. The GC separates **Chlorendic imide** from other components of the extract, and the MS provides selective and sensitive detection based on its specific mass-to-charge ratio (m/z) fragments. Quantification is achieved by comparing the peak area of **Chlorendic imide** in the sample to that of a known concentration standard.

Experimental Protocols

Sample Preparation: Solvent Extraction

Objective: To efficiently extract **Chlorendic imide** from the polymer matrix.

Materials:

- Polymer sample

- Toluene, analytical grade

- Methanol, analytical grade

- Dichloromethane, analytical grade

- Ultrasonic bath

- Centrifuge

- Syringe filters (0.45 µm PTFE)

- Glass vials

Protocol:

- Weigh approximately 1 gram of the polymer sample (cut into small pieces) into a 50 mL glass centrifuge tube.

- Add 20 mL of toluene to the tube.

- Place the tube in an ultrasonic bath and sonicate for 60 minutes at 60°C.

- After sonication, centrifuge the sample at 4000 rpm for 10 minutes to separate the polymer debris.

- Carefully decant the supernatant (extract) into a clean glass vial.

- Filter the extract through a 0.45 µm PTFE syringe filter into a GC vial for analysis.

Instrumentation: Gas Chromatography-Mass Spectrometry (GC-MS)

Instrumentation:

- Gas Chromatograph equipped with a Mass Selective Detector (MSD)

- GC Column: HP-5MS (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent

- Carrier Gas: Helium (99.999% purity)

GC-MS Parameters:

Parameter	Value
GC Inlet	
Injection Volume	1 µL
Inlet Temperature	280°C
Injection Mode	Splitless
Carrier Gas	Helium
Constant Flow	1.2 mL/min
Oven Program	
Initial Temperature	100°C, hold for 2 min
Ramp 1	20°C/min to 250°C
Ramp 2	10°C/min to 300°C, hold for 5 min
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ion Source Temp.	230°C
Quadrupole Temp.	150°C
Electron Energy	70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)
SIM Ions for Chlorendic Imide	
Quantifier Ion	m/z 334
Qualifier Ion 1	m/z 299
Qualifier Ion 2	m/z 264

Note: The SIM ions are proposed based on the expected fragmentation pattern of **Chlorendic imide**, which is anticipated to be similar to Chlorendic Anhydride with the primary fragment resulting from the loss of chlorine atoms and cleavage of the imide ring.

 Tech Support

Data Presentation

Calibration Curve

A calibration curve should be prepared using standard solutions of **Chlorendic imide** in toluene at a minimum of five concentration levels.

Concentration (µg/mL)	Peak Area (Counts)
1	[Insert Data]
5	[Insert Data]
10	[Insert Data]
25	[Insert Data]
50	[Insert Data]

The calibration curve should exhibit a correlation coefficient (r^2) of ≥ 0.995.

Method Validation Summary

Parameter	Result
Linearity (r^2)	≥ 0.995
Limit of Detection (LOD)	[Insert Data] µg/mL
Limit of Quantification (LOQ)	[Insert Data] µg/mL
Recovery (%)	[Insert Data] %
Precision (RSD%)	< 15%

Note: This data needs to be generated by the user upon method implementation and validation.

Visualizations

Caption: Experimental workflow for the quantification of **Chlorendic imide** in polymers.

Caption: Logical relationship of the analytical method components.

Conclusion

The described GC-MS method provides a selective and sensitive approach for the quantification of **Chlorendic imide** in polymeric materials. Proper sample preparation and adherence to the specified instrumental parameters are crucial for obtaining accurate and reproducible results. Method validation should be performed in the user's laboratory to ensure its suitability for the specific polymer matrix and intended application.

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